Thermodynamic Properties of Fluorinated Ether Compounds: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2-(2-Chloroethoxy)-1,1,1-trifluoroethane*
CAS No.:	*1537-70-8*
Cat. No.:	*B073356*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of fluorinated ether compounds, with a particular focus on the hydrofluoroether (HFE) series of fluids. These compounds are of significant interest across various scientific and industrial domains, including as heat transfer fluids, solvents, and in pharmaceutical applications, owing to their unique combination of properties such as low viscosity, high thermal stability, and tunable solubility.[1] This document compiles essential quantitative data, details the experimental methodologies used for their determination, and presents visual representations of key concepts to facilitate understanding and application in research and development.

Core Thermodynamic Properties

The utility of fluorinated ethers is intrinsically linked to their thermodynamic behavior. Key properties such as enthalpy of formation, vapor pressure, density, viscosity, and gas solubility dictate their performance in various applications. The following sections provide quantitative

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data for several commercially important hydrofluoroethers: HFE-7000, HFE-7100, HFE-7200, HFE-7300, and HFE-7500.

Enthalpy of Formation

The standard enthalpy of formation (ΔHf°) is a fundamental thermodynamic property that quantifies the energy change upon the formation of a compound from its constituent elements in their standard states. It is crucial for thermal management calculations and for understanding the stability of these compounds. While experimental data for complex hydrofluoroethers is sparse, computational methods, such as G2 and G2(MP2) ab initio methodologies, have been employed to determine the heats of formation for some fluorinated ethers.[2] For instance, the heat of formation for CH3OCF3 (related to the HFE series) has been calculated to be -212.7 kcal mol-1.[2]

Table 1: Standard Enthalpy of Formation for Selected Fluorinated Ethers

Compound	Chemical Formula	ΔHf° (kJ/mol)	Method
1,1,1-Trifluoro-2-methoxyethane (E143a)	CH3OCF3	-890.0	G2/G2(MP2) ab initio
1,1,2,2-Tetrafluoro-1,2-dimethoxyethane (E134)	CHF2OCHF2	-1084.1	G2/G2(MP2) ab initio
1,1,1,2,2-Pentafluoro-2-methoxyethane (E125)	CF3OCHF2	-1315.9	G2/G2(MP2) ab initio

Note: The values presented are based on high-level ab initio calculations and serve as valuable estimates in the absence of extensive experimental data for larger HFE molecules.

Vapor Pressure

Vapor pressure is a critical property for applications involving phase change, such as in refrigeration and heat pipe systems. It is highly dependent on temperature.

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Table 2: Vapor Pressure of Selected Hydrofluoroethers at Various Temperatures

Temperature (K)	HFE-7100 (kPa)
306	36
331	101
356	235
381	475
406	870
431	1180

Data for HFE-7100 was obtained using a Burnett apparatus.

Density

The density of fluorinated ethers is a key parameter in fluid dynamics calculations, affecting flow characteristics and heat transfer.

Table 3: Liquid Density of Selected Hydrofluoroethers as a Function of Temperature

Temperature (K)	HFE-7000 (kg/m ³)	HFE-7100 (kg/m ³)	HFE-7200 (kg/m ³)	HFE-7500 (kg/m ³)
273.15	1488.1	1572.5	1509.3	1662.1
293.15	1430.7	1512.8	1449.6	1601.7
313.15	1371.3	1451.2	1388.1	1539.8
333.15	1309.5	1387.1	1324.3	1475.9
353.15	1244.6	1319.8	1257.6	1409.5
363.15	1210.1	1284.5	1222.5	1374.8

These values were determined under saturation conditions.

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Viscosity

Viscosity is a measure of a fluid's resistance to flow and is a critical factor in pumping power requirements and fluid handling. Fluorinated ethers are known for their low viscosities.[1]

Table 4: Kinematic Viscosity of Selected Hydrofluoroethers as a Function of Temperature

Temperature (K)	HFE-7000 (mm²/s)	HFE-7100 (mm²/s)	HFE-7200 (mm²/s)	HFE-7500 (mm²/s)
273.15	0.528	0.603	0.732	1.15
293.15	0.386	0.437	0.521	0.778
313.15	0.300	0.336	0.394	0.569
333.15	0.242	0.269	0.311	0.439
353.15	0.201	0.222	0.254	0.352
373.15	0.171	0.187	0.213	0.291

These values were determined under saturation conditions.

Gas Solubility

The ability of fluorinated ethers to dissolve gases is important in applications such as outgassing in electronic cooling and as media for gas-phase reactions. The presence of fluorine atoms generally enhances gas solubility.[1]

Table 5: Solubility of Oxygen and Nitrogen in Selected Fluorinated Liquids (Illustrative)

Solvent	Gas	Temperature (°C)	Bunsen Coefficient
Perfluorooctane	O_2	25	0.48
Perfluorooctane	N_2	25	0.27

Note: Specific solubility data for the HFE-7XXX series is not readily available in a consolidated format. The data for perfluorooctane is provided as an illustrative example of gas solubility in a

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fluorinated liquid. The Bunsen coefficient represents the volume of gas, reduced to standard conditions (0 °C and 1 atm), which is absorbed by a unit volume of the solvent at the specified temperature when the partial pressure of the gas is 1 atm.

Experimental Protocols

The accurate determination of thermodynamic properties relies on precise and well-defined experimental methodologies. This section details the principles and procedures of the key techniques cited for obtaining the data presented in this guide.

Enthalpy of Formation: Combustion Calorimetry

Principle: Combustion calorimetry is a primary method for determining the standard enthalpy of formation of organic compounds, including those containing fluorine.[3] The substance is completely combusted in a high-pressure oxygen environment within a sealed container known as a bomb. The heat released during the combustion is measured by the temperature rise of the surrounding water bath. For organofluorine compounds, the process is more complex due to the formation of corrosive hydrofluoric acid (HF).[4]

Methodology: A rotating-bomb calorimeter is often employed for fluorine-containing compounds to ensure complete and uniform reaction of the combustion products.[4][5]

- Sample Preparation: A precisely weighed sample of the fluorinated ether is placed in a crucible inside the combustion bomb. A fuse wire is connected to ignite the sample.
- Bomb Charging: The bomb is charged with high-pressure oxygen. For compounds with high fluorine content, an auxiliary substance with a known heat of combustion may be used to ensure complete combustion.
- Calorimeter Assembly: The bomb is placed in a calorimeter vessel containing a known amount of water. The entire assembly is placed in a constant-temperature jacket.
- Combustion: The sample is ignited, and the temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
- Analysis of Products: After combustion, the contents of the bomb are analyzed to determine the completeness of the reaction and to quantify the amount of nitric acid and hydrofluoric

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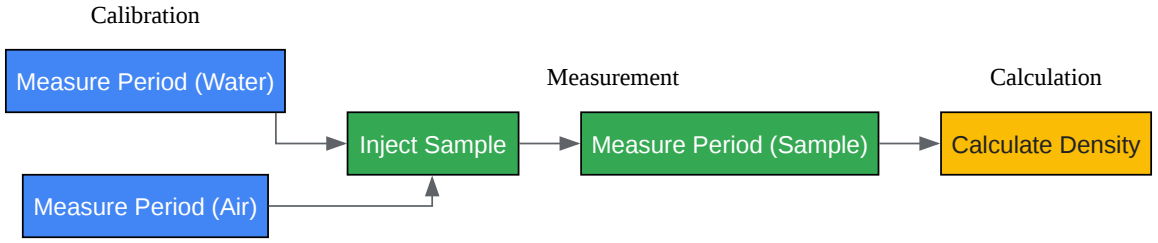
acid formed.

- Calculation: The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (determined from the combustion of a standard substance like benzoic acid), and corrections for the heats of formation of nitric acid and hydrofluoric acid. The standard enthalpy of formation is then derived using Hess's law.





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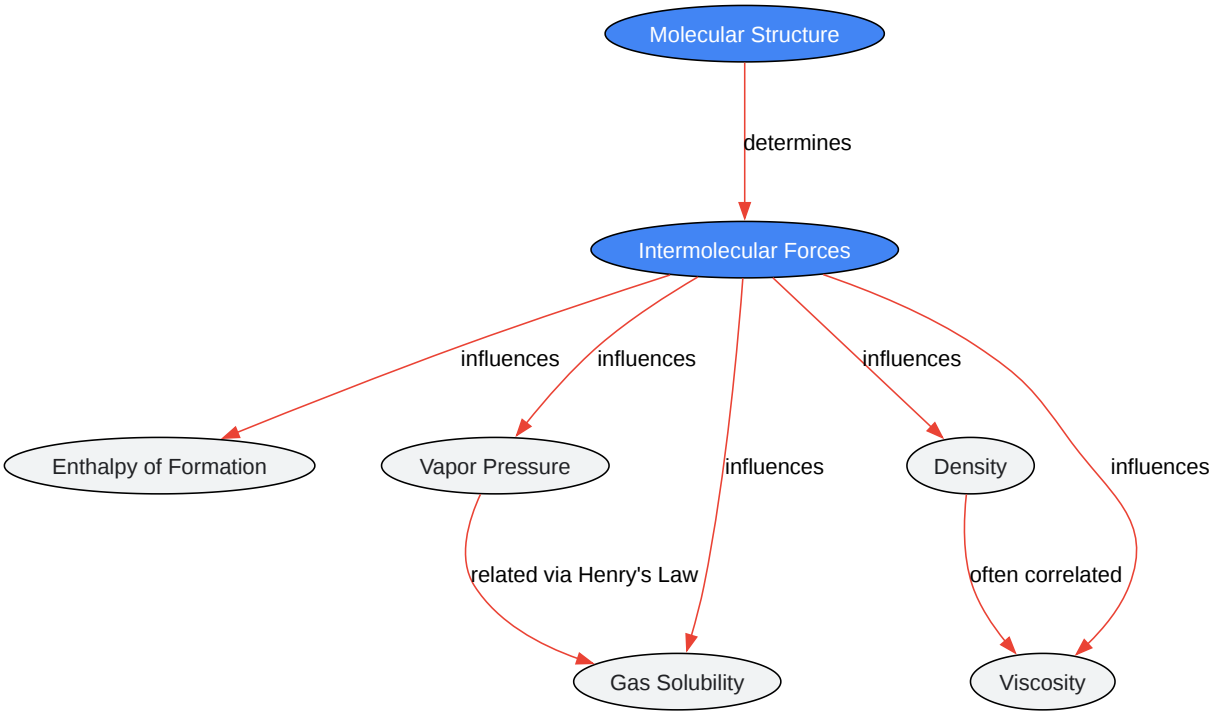

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